

# comparing mechanical strength of Tefzel and PEEK for HPLC applications

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## Compound of Interest

Compound Name: Tefzel

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## Head-to-Head in the High-Pressure World of HPLC: Tefzel vs. PEEK

In the demanding environment of High-Performance Liquid Chromatography (HPLC), the selection of appropriate materials for tubing and fittings is paramount to ensuring system integrity, analytical accuracy, and operational safety. Two of the most prevalent polymers in this field are **Tefzel** (ETFE) and PEEK (Polyetheretherketone). This guide provides a detailed comparison of their mechanical strengths, supported by experimental data, to aid researchers, scientists, and drug development professionals in making informed decisions for their HPLC applications.

## Executive Summary: PEEK's Superior Strength for High-Pressure Demands

PEEK consistently demonstrates superior mechanical strength compared to **Tefzel**, making it the material of choice for high-pressure and ultra-high-pressure liquid chromatography (UHPLC) systems. While **Tefzel** offers excellent chemical resistance and is suitable for lower-pressure applications, PEEK's higher tensile strength and Young's modulus translate to greater pressure resistance and dimensional stability under the rigorous conditions of modern HPLC.

## Mechanical Strength: A Quantitative Comparison

The mechanical properties of a polymer dictate its ability to withstand the physical stresses of high-pressure fluid transfer without deformation or failure. The key parameters for comparison are tensile strength, which measures the force required to pull the material apart, and Young's modulus, which indicates its stiffness.

Mechanical Property	Tefzel (ETFE)	PEEK (Polyetheretherketone)
Tensile Strength	42 MPa (6,100 psi)[1][2]	90 - 100 MPa (13,053 - 14,504 psi)[3][4]
Young's Modulus	1.0 GPa (145,000 psi)[1][2]	3.6 - 4.2 GPa (522,136 - 609,158 psi)[3][5]
Typical Max Operating Pressure (for 1/16" OD tubing)	Up to 186 bar (2700 psi)[6]	Up to and exceeding 345 bar (5000 psi)[7]

As the data clearly indicates, PEEK is significantly stronger and stiffer than **Tefzel**. This translates to a much higher pressure-holding capacity, a critical factor in HPLC where operating pressures can routinely exceed several thousand psi.

## Experimental Protocols for Mechanical Characterization

The data presented in this guide is derived from standardized testing methodologies designed to ensure accuracy and comparability of results.

### Tensile Testing (ASTM D638)

The tensile properties of polymers are determined using the ASTM D638 standard test method. [8][9] This test involves applying a controlled tensile force to a specimen of a defined shape and size until it fractures.

Methodology:

- **Specimen Preparation:** Test specimens are typically injection molded or machined into a "dog-bone" shape. This standardized shape ensures that failure occurs in the central,

narrower section of the specimen.

- **Conditioning:** Specimens are conditioned at a standard temperature and humidity (e.g., 23°C and 50% relative humidity) for a specified period to ensure that the material properties are not influenced by environmental variations.
- **Testing:** The specimen is mounted in the grips of a universal testing machine. A tensile load is applied at a constant rate of crosshead movement until the specimen breaks.
- **Data Acquisition:** During the test, the applied load and the elongation of the specimen are continuously measured. This data is used to generate a stress-strain curve, from which the tensile strength and Young's modulus are calculated.

## Burst Pressure Testing

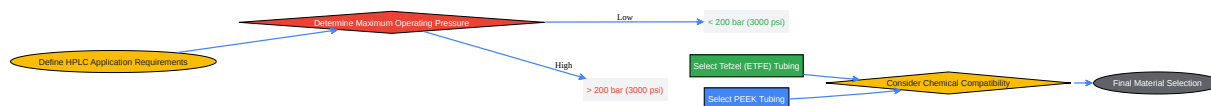
Burst pressure testing determines the maximum internal pressure that a piece of tubing can withstand before rupturing. This is a critical parameter for HPLC tubing to ensure it can safely handle the system's operating pressures.

Methodology:

- **Sample Preparation:** A length of the tubing to be tested is cut to a specified length.
- **System Setup:** The tubing is connected to a hydraulic or pneumatic pressure source with a calibrated pressure transducer to accurately measure the internal pressure. The test is typically conducted within a protective chamber for safety.
- **Testing:** The pressure inside the tubing is gradually increased at a controlled rate until the tubing fails or "bursts".
- **Data Recording:** The pressure at which the tubing ruptures is recorded as the burst pressure.

## Logical Selection Pathway for HPLC Tubing

The choice between **Tefzel** and PEEK for HPLC applications can be guided by the specific requirements of the analytical method, particularly the operating pressure. The following diagram illustrates a logical workflow for material selection based on mechanical strength considerations.



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Material selection based on HPLC operating pressure.

## Conclusion: Matching the Material to the Method

Both **Tefzel** and PEEK are valuable materials in the field of HPLC, each with a distinct set of properties that make them suitable for different applications. For low to moderate pressure applications where chemical resistance is a primary concern, **Tefzel** provides a reliable and cost-effective solution. However, for the majority of modern HPLC and UHPLC applications that utilize high pressures to achieve rapid and high-resolution separations, the superior mechanical strength of PEEK is indispensable. Its robustness ensures the longevity and reliability of the fluidic pathway, contributing to the overall quality and reproducibility of the chromatographic data. When selecting tubing and fittings, a careful consideration of the system's maximum operating pressure is the critical first step in choosing the appropriate material.

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